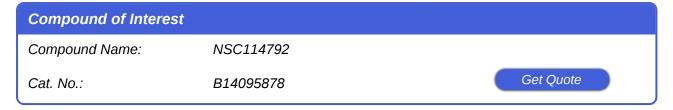


Application Notes and Protocols for NSC114792 in In Vitro Assays

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For Researchers, Scientists, and Drug Development Professionals

Introduction

NSC114792 is a small molecule compound identified as a selective inhibitor of Janus kinase 3 (JAK3), a critical enzyme in the signaling pathways of several cytokines essential for T-cell development and immune system homeostasis.[1] Due to the role of aberrant JAK3 activity in various diseases, including hematopoietic malignancies and autoimmune disorders, NSC114792 serves as a valuable tool for in vitro studies aimed at investigating the JAK/STAT signaling pathway and for the development of novel therapeutic agents.[1]

These application notes provide detailed protocols for the preparation and use of **NSC114792** in in vitro assays, guidance on data interpretation, and a summary of its known biological activity.

Chemical Properties and Storage



Property	Value	Reference
CAS Number	17392-79-9	-
Molecular Formula	C27H34N4O2S	-
Molecular Weight	478.65 g/mol	-
Solubility	Soluble in DMSO	[2]
Storage	Short-term (days to weeks): 0 - 4°C, dry and dark. Long-term (months to years): -20°C.	[2]

Biological Activity

NSC114792 is a cell-permeable compound that directly targets the kinase domain of JAK3, inhibiting its catalytic activity.[1][3] It has been demonstrated to be an ATP-competitive inhibitor. [1] Notably, **NSC114792** exhibits high selectivity for JAK3 over other members of the JAK family (JAK1, JAK2, and TYK2).[1][3]

The primary mechanism of action of **NSC114792** is the inhibition of the JAK/STAT signaling pathway. Specifically, it blocks the Interleukin-2 (IL-2)-induced phosphorylation of JAK3 and the subsequent phosphorylation of Signal Transducer and Activator of Transcription 5 (STAT5).[1] This targeted inhibition leads to a decrease in the viability of cancer cells that harbor a persistently-active JAK3 by inducing apoptosis through the downregulation of anti-apoptotic gene expression.[1]

Quantitative Data



Assay Type	Cell Line	IC50	Reference
In vitro kinase assay	-	20.9 μmol/L	[1]
Cell Viability	L540 (Hodgkin's lymphoma)	~40% inhibition at 20 µM after 72h	[3]
Cell Viability	BaF3-JAK3WT	~50% inhibition at 20 µM after 72h	[3]
Cell Viability	BaF3-JAK3V674A	~57% inhibition at 20 µM after 72h	[3]
Cell Viability	BLNK-/- BKO84	~85% inhibition at 20 µM after 72h	[3]

Experimental Protocols Preparation of NSC114792 Stock Solution

Materials:

- NSC114792 powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials

Protocol:

- Allow the NSC114792 powder to equilibrate to room temperature before opening the vial to prevent condensation.
- Aseptically weigh the desired amount of NSC114792 powder.
- Prepare a stock solution by dissolving the NSC114792 powder in DMSO. For example, to prepare a 10 mM stock solution, dissolve 4.79 mg of NSC114792 in 1 mL of DMSO.
- Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may aid in dissolution.



- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for long-term storage.

In Vitro Kinase Assay

Objective: To determine the inhibitory effect of NSC114792 on JAK3 kinase activity.

Materials:

- Recombinant human JAK3 enzyme
- Kinase buffer (e.g., 50 mM Tris-HCl pH 7.5, 10 mM MgCl2, 1 mM EGTA, 2 mM DTT, 0.01% Brij-35)
- ATP
- Substrate peptide (e.g., a poly(Glu, Tyr) 4:1)
- NSC114792 stock solution
- Kinase detection reagent (e.g., ADP-Glo™ Kinase Assay kit)
- 96-well plates

Protocol:

- Prepare a serial dilution of NSC114792 in kinase buffer at various concentrations (e.g., from 0.1 μM to 100 μM). Include a DMSO-only control.
- In a 96-well plate, add the recombinant JAK3 enzyme to each well.
- Add the diluted NSC114792 or DMSO control to the respective wells and incubate for a specified period (e.g., 15-30 minutes) at room temperature to allow for inhibitor binding.
- Initiate the kinase reaction by adding a mixture of ATP and the substrate peptide to each well.



- Incubate the plate at 30°C for a defined time (e.g., 60 minutes).
- Stop the reaction and measure the kinase activity using a suitable detection reagent according to the manufacturer's instructions.
- Plot the percentage of kinase inhibition against the logarithm of the NSC114792 concentration and determine the IC50 value.

Cellular Assay for JAK3/STAT5 Phosphorylation

Objective: To assess the effect of **NSC114792** on IL-2-induced JAK3 and STAT5 phosphorylation in a cellular context.

Materials:

- Cell line expressing the IL-2 receptor (e.g., 32D/IL-2Rβ cells)
- Cell culture medium
- Recombinant human IL-2
- NSC114792 stock solution
- Lysis buffer
- Antibodies for Western blotting: anti-phospho-JAK3, anti-JAK3, anti-phospho-STAT5, anti-STAT5
- 6-well plates

Protocol:

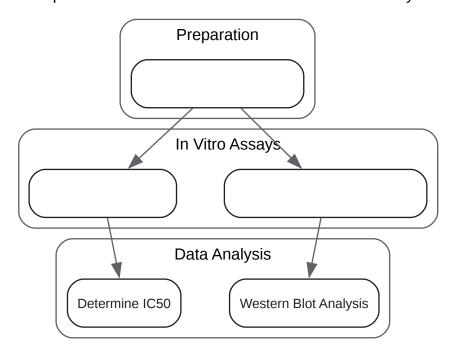
- Seed the cells in 6-well plates and culture until they reach the desired confluency.
- Starve the cells in serum-free medium for a specified period (e.g., 4-16 hours) to reduce basal signaling.
- Pre-treat the cells with various concentrations of **NSC114792** (e.g., 1 μ M, 5 μ M, 10 μ M, 20 μ M) or DMSO control for 1-2 hours.



- Stimulate the cells with recombinant IL-2 (e.g., 10 ng/mL) for a short period (e.g., 15-30 minutes).
- Wash the cells with ice-cold PBS and lyse them with lysis buffer.
- Determine the protein concentration of the cell lysates.
- Perform Western blot analysis using antibodies against phosphorylated and total JAK3 and STAT5 to assess the inhibition of signaling.

Visualization of Experimental Workflow and Signaling Pathway

Experimental Workflow for NSC114792 In Vitro Assays

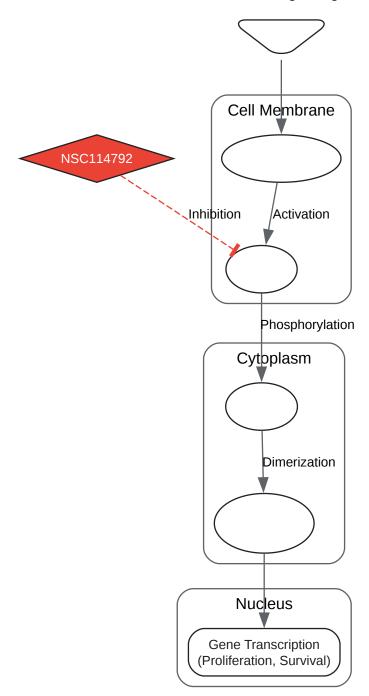


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Caption: Workflow for preparing and testing **NSC114792**.



NSC114792 Inhibition of the JAK3-STAT5 Signaling Pathway



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Caption: NSC114792 inhibits the JAK3-STAT5 pathway.



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References

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- 2. benchchem.com [benchchem.com]
- 3. JAK3 Inhibitor VIII, NSC114792 The JAK3 Inhibitor VIII, NSC114792 controls the biological activity of JAK3. This small molecule/inhibitor is primarily used for Phosphorylation & Dephosphorylation applications. | 17392-79-9 [sigmaaldrich.com]
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